Spectroscopic Profile of 60-Fulleroacetic Acid: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*60-Fulleroacetic acid*
CAS No.:	*155116-19-1*
Cat. No.:	*B583663*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **60-fulleroacetic acid** and its closely related derivatives. The information presented herein is essential for the characterization, quality control, and application of this novel fullerene derivative in research and drug development. The data has been compiled from various spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FTIR), and Ultraviolet-Visible (UV-Vis) spectroscopy.

Spectroscopic Data Summary

The following tables summarize the key quantitative data obtained from the spectroscopic analysis of **60-fulleroacetic acid** and its analogues. Due to the limited availability of data for the exact **60-fulleroacetic acid** molecule, data from closely related fullerene carboxylic acid derivatives, such as C60(C(COOH)2)3 and methano[1][1]fullerene[C60]carboxylic acid, are included as representative examples.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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Table 1: Typical ^{1}H NMR Chemical Shifts for Fulleroacetic Acid Derivatives

Functional Group	Chemical Shift (δ) ppm	Multiplicity	Notes
Carboxylic Acid (-COOH)	10.0 - 13.0	Broad Singlet	Chemical shift is concentration and solvent dependent.
Methine Proton (-CH-) on cyclopropane ring	3.0 - 4.0	Singlet	For methanofullerene derivatives.
Protons on the fullerene cage	-	-	Not typically observed in ^{1}H NMR.

Table 2: Typical ^{13}C NMR Chemical Shifts for Fulleroacetic Acid Derivatives

Carbon Environment	Chemical Shift (δ) ppm	Notes
Carboxylic Carbon (-COOH)	160 - 185	
sp^3 Carbons of the fullerene cage (at point of addition)	70 - 80	
sp^2 Carbons of the fullerene cage	140 - 146	Multiple signals may be observed due to the reduced symmetry upon functionalization.
Methine Carbon (-CH-) on cyclopropane ring	40 - 50	For methanofullerene derivatives.

Fourier-Transform Infrared (FTIR) Spectroscopy

Table 3: Characteristic FTIR Absorption Bands for Fulleroacetic Acid Derivatives

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Wavenumber (cm^{-1})	Vibrational Mode	Intensity	Functional Group
~3439	O-H stretch	Broad, Strong	Carboxylic Acid (H-bonded)
~1718	C=O stretch	Strong	Carboxylic Acid
~1201	C-O stretch	Medium	Carboxylic Acid
~523	F1u mode	Medium	Fullerene Cage

Ultraviolet-Visible (UV-Vis) Spectroscopy

Table 4: UV-Vis Absorption Maxima for Fulleroacetic Acid Derivatives in Solution

Wavelength (λmax) (nm)	Electronic Transition	Notes
~210 - 220	π → π	Intense absorption.
~260 - 270	π → π	Strong absorption.
~330 - 350	π → π*	Weaker, characteristic absorption.
400 - 700	Forbidden transitions	Very weak absorptions, responsible for the color of fullerene solutions.

Experimental Protocols

The following are detailed methodologies for the key spectroscopic experiments.

NMR Spectroscopy

Objective: To obtain ^{1}H and ^{13}C NMR spectra for structural elucidation.

Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).

Sample Preparation:

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- Dissolve 5-10 mg of the **60-fulleroacetic acid** derivative in 0.5-0.7 mL of a suitable deuterated solvent (e.g., $CDCl_3$, DMSO-d_6, or D_2O with a solubilizing agent).
- Transfer the solution to a 5 mm NMR tube.

^1H NMR Acquisition:

- Tune and shim the spectrometer for the specific solvent.
- Acquire a standard one-dimensional ^1H spectrum.
- Typical parameters:
  - Pulse sequence: zg30
  - Number of scans: 16-64 (depending on concentration)
  - Relaxation delay (d1): 1-5 s
  - Acquisition time: 2-4 s
  - Spectral width: -2 to 16 ppm

^{13}C NMR Acquisition:

- Acquire a proton-decoupled ^{13}C spectrum.
- Typical parameters:
  - Pulse sequence: zgpg30
  - Number of scans: 1024-4096 (or more, due to the low natural abundance of ^{13}C and potential for long relaxation times of fullerene carbons)
  - Relaxation delay (d1): 2-10 s
  - Acquisition time: 1-2 s
  - Spectral width: 0 to 200 ppm

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FTIR Spectroscopy

Objective: To identify the functional groups present in the molecule.

Instrumentation: A Fourier-Transform Infrared spectrometer with an Attenuated Total Reflectance (ATR) accessory.

Sample Preparation:

- Place a small amount of the solid sample directly onto the ATR crystal.
- Ensure good contact between the sample and the crystal by applying pressure with the built-in clamp.

Data Acquisition:

- Collect a background spectrum of the empty ATR crystal.
- Collect the sample spectrum.
- Typical parameters:
  - Spectral range: 4000-400 cm^{-1}
  - Resolution: 4 cm^{-1}
  - Number of scans: 16-32

UV-Vis Spectroscopy

Objective: To determine the electronic absorption properties.

Instrumentation: A dual-beam UV-Vis spectrophotometer.

Sample Preparation:

- Prepare a stock solution of the **60-fulleroacetic acid** derivative in a suitable UV-transparent solvent (e.g., dichloromethane, toluene, or water).

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- Prepare a dilute solution (typically in the micromolar range) from the stock solution to ensure the absorbance is within the linear range of the instrument (ideally < 1.0).
- Use quartz cuvettes with a 1 cm path length.

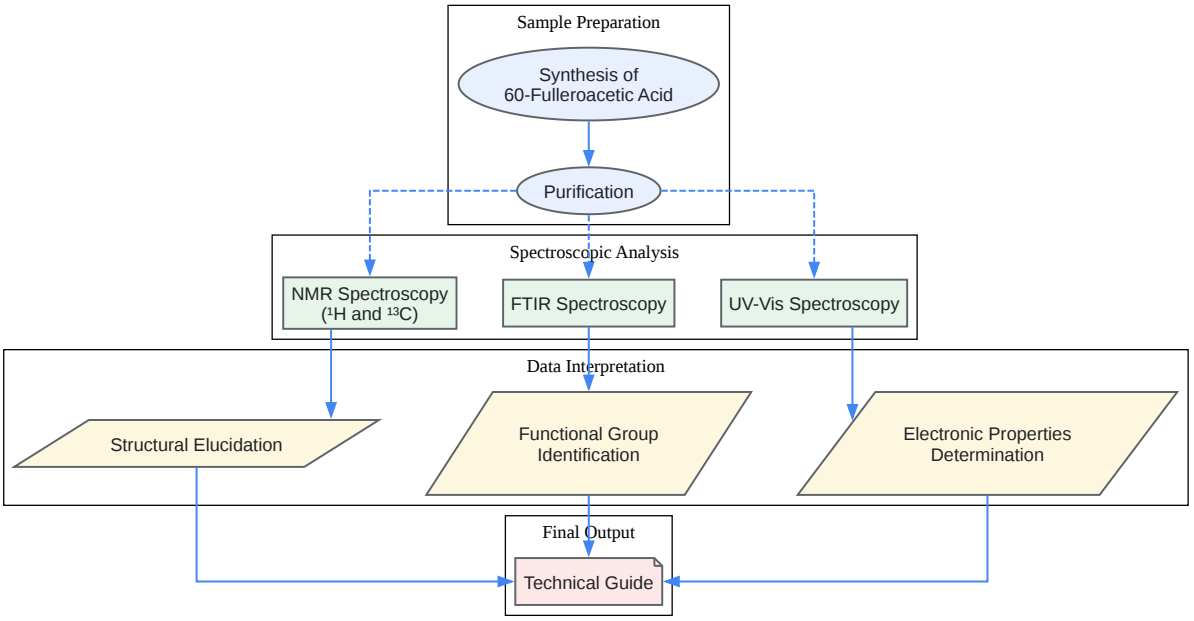
Data Acquisition:

- Record a baseline spectrum with the cuvette filled with the pure solvent.
- Record the absorption spectrum of the sample solution.
- Typical parameters:
  - Wavelength range: 200-800 nm
  - Scan speed: Medium
  - Data interval: 1 nm

Visualization of Experimental Workflow

The following diagrams illustrate the logical flow of the spectroscopic characterization process.

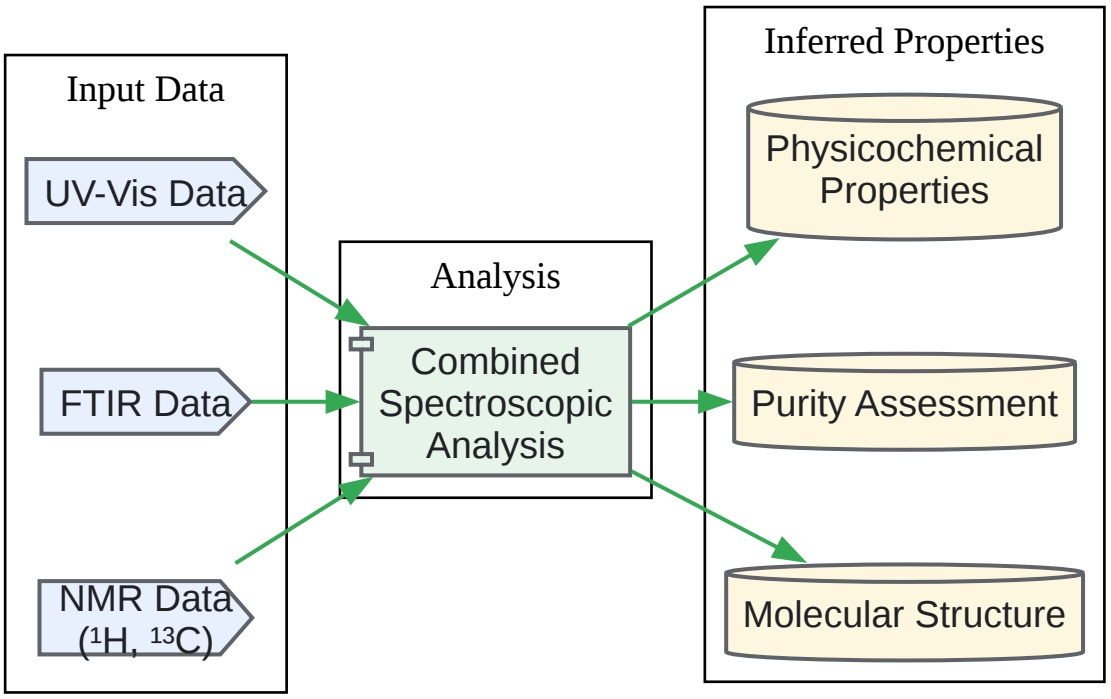
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Caption: Workflow for the spectroscopic characterization of **60-fulleroacetic acid**.

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Caption: Data integration pathway for comprehensive material characterization.

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References

- 1. researchgate.net [researchgate.net]

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